

Chloromethyl Chloroformate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Chloromethyl chloroformate

Cat. No.: B116924

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CAS Number: 22128-62-7[1][2][3][4]

This technical guide provides an in-depth overview of **chloromethyl chloroformate** (ClCOOCH₂Cl), a highly reactive chemical intermediate crucial in various organic syntheses, particularly in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physical properties, experimental protocols for its synthesis and handling, and key chemical relationships.

Core Properties and Specifications

Chloromethyl chloroformate is a colorless to pale yellow liquid known for its penetrating and irritating odor.[1][3] It is denser than water and highly reactive, especially with moisture.[1][5] Due to its hazardous nature, appropriate safety precautions are paramount during handling and storage.

Physical and Chemical Properties

The quantitative physical and chemical properties of **chloromethyl chloroformate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	22128-62-7	[1][2][3][4]
Molecular Formula	C ₂ H ₂ Cl ₂ O ₂	[1][4]
Molecular Weight	128.94 g/mol	[1][2][4]
Appearance	Colorless to light yellow, clear liquid	[1][2][3][6]
Odor	Penetrating, irritating	[1][2]
Density	1.450 g/mL at 20 °C	[2][7]
Boiling Point	107-108 °C	[2][7]
Refractive Index	n _{20/D} 1.428	[7]
Flash Point	95 °C (203 °F) - closed cup	[7]
Storage Temperature	2-8°C	[7][8]

Experimental Protocols

The following sections detail methodologies for the synthesis, purification, and safe handling of **chloromethyl chloroformate**, compiled from established patents and safety guidelines.

Synthesis via Phosgenation of Formaldehyde

A primary industrial method for synthesizing **chloromethyl chloroformate** involves the reaction of dry, monomeric formaldehyde with phosgene in the presence of a catalyst.

Objective: To synthesize **chloromethyl chloroformate** with a high yield.

Materials:

- Dry, gaseous monomeric formaldehyde
- Phosgene (COCl₂)

- Catalyst (e.g., tetra n-butyl urea, quaternary ammonium halides, or an alkali metal halide like potassium chloride with a sequestering agent like cryptate)[1][7]
- Anhydrous solvent (e.g., carbon tetrachloride)[7]
- Dry nitrogen gas

Procedure:

- Purge a suitable reactor with dry nitrogen gas to ensure anhydrous conditions.
- Introduce the phosgene and the selected catalyst into the reactor. If using a solvent, it should also be added at this stage.
- Maintain the reaction temperature between -10 °C and +60 °C.[1][7] A temperature of around 0°C is often used initially.[7]
- Prepare dry, gaseous monomeric formaldehyde by heating paraformaldehyde, often with a drying agent like phosphorus pentoxide (P₂O₅).[7]
- Bubble the generated formaldehyde gas through the phosgene-catalyst mixture.
- After the introduction of formaldehyde is complete, the reaction mixture may be heated (e.g., to 40-50 °C) for a period (e.g., one hour) to ensure the reaction goes to completion.[7]
- The resulting **chloromethyl chloroformate** is then isolated. Yields can be determined by methods such as NMR, using an internal standard like toluene.[7]

Key Considerations:

- The complete absence of water and hydrochloric acid is critical for high yields.[1][7]
- The formaldehyde must be dry and in its monomeric form for the reaction to proceed efficiently.[7]

Purification Protocol

Crude **chloromethyl chloroformate** often contains impurities such as methyl chloroformate, **dichloromethyl chloroformate**, and **trichloromethyl chloroformate**.^[4] A method to purify the product without complex distillation involves the catalytic decomposition of impurities.

Objective: To obtain substantially pure **chloromethyl chloroformate** from a crude mixture.

Materials:

- Crude **chloromethyl chloroformate** mixture
- Nucleophilic catalyst (e.g., crown ethers, cryptands)^[4]

Procedure:

- Heat the crude chloroformate mixture in a reaction vessel in the presence of a catalytic amount of a nucleophilic catalyst.
- The temperature should be maintained between 50 °C and the reflux temperature of the mixture (approx. 92 °C to 110 °C).^[4]
- Simultaneously, remove volatile gaseous decomposition products (e.g., carbon monoxide, hydrogen chloride) from the reaction zone. This can be facilitated by applying a reduced pressure (e.g., 50 to 90 Torr).^[9]
- After the decomposition of impurities is complete, the remaining product is substantially pure **chloromethyl chloroformate**, which can be recovered from the vessel.^[4]

Safe Handling and Personal Protective Equipment (PPE)

Chloromethyl chloroformate is toxic and corrosive.^{[1][6]} Inhalation, ingestion, or skin contact can cause severe injury.^[6] It is also water-reactive, producing heat and toxic fumes.^[5] Strict adherence to safety protocols is mandatory.

- Engineering Controls: Always handle **chloromethyl chloroformate** in a well-ventilated area, preferably within a chemical fume hood.^{[3][10]} Use explosion-proof electrical equipment where it is handled or stored.^[2]
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[3]
- Skin Protection: Wear chemical-resistant gloves and impervious protective clothing (suits, footwear, headgear).[2][3]
- Respiratory Protection: If ventilation is inadequate, use a positive pressure self-contained breathing apparatus (SCBA).[6]
- Handling:
 - Avoid contact with skin and eyes.[3]
 - Do not breathe vapors or mist.[3]
 - Prevent fire caused by electrostatic discharge.[3]
 - Keep away from incompatible materials such as water, strong bases, alcohols, and metals.[2][10]
- Storage: Store in tightly closed containers in a cool, dry, and well-ventilated place, typically refrigerated between 2-8°C.[2][7][10] Store away from incompatible materials.
- Emergency Procedures:
 - Ensure emergency shower facilities and eye wash fountains are immediately accessible.[2]
 - In case of skin contact, immediately wash or shower to remove the chemical.[2]
 - For eye contact, rinse cautiously with water for at least 15-20 minutes.[3][6]
 - If inhaled, move the person to fresh air.[3] Seek immediate medical attention in all cases of exposure.[10]

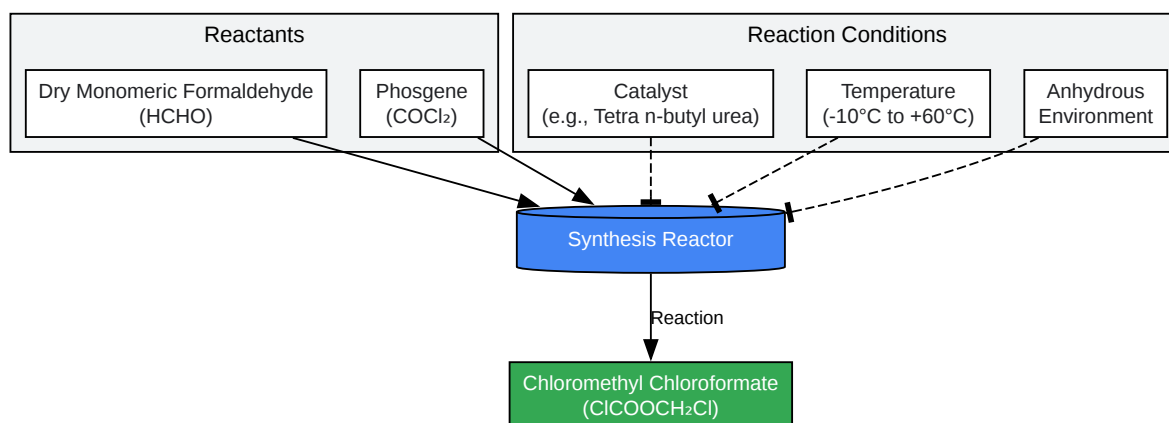
Chemical Pathways and Workflows

The synthesis and application of **chloromethyl chloroformate** can be visualized as distinct chemical workflows. The following diagrams, rendered in DOT language, illustrate these

processes.

Synthesis Workflow

This diagram outlines the catalyzed reaction of formaldehyde and phosgene to produce **chloromethyl chloroformate**.

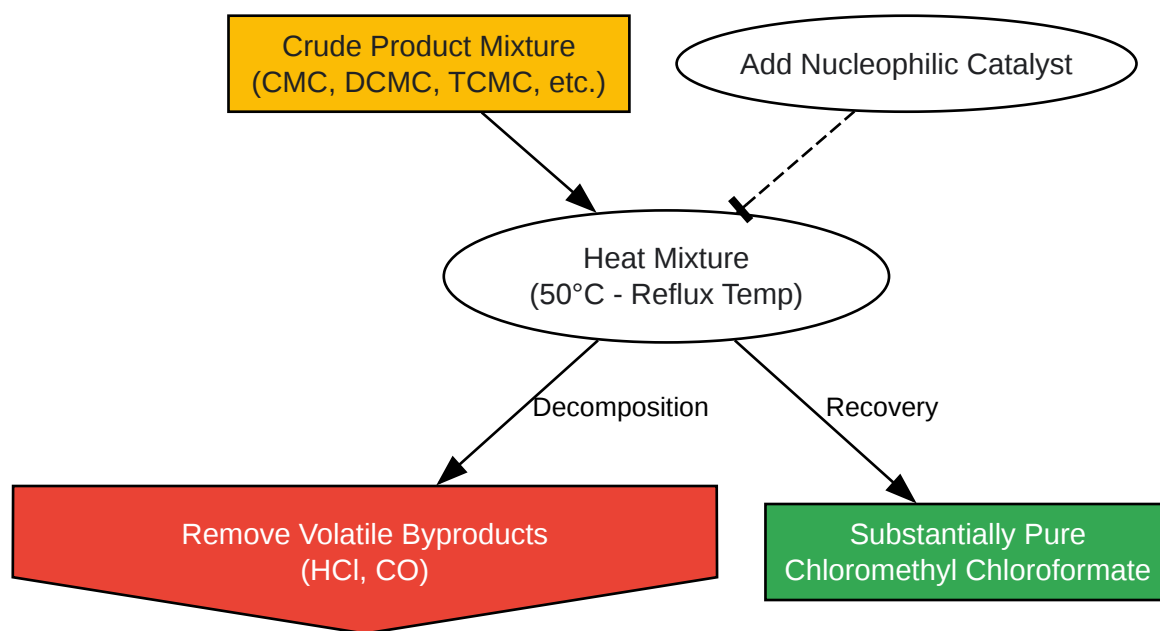


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Caption: Synthesis of **Chloromethyl Chloroformate**.

Purification Logic

This diagram illustrates the logical workflow for purifying crude **chloromethyl chloroformate** by removing common chlorinated impurities.



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Caption: Purification Workflow for **Chloromethyl Chloroformate**.

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